

Essential Safety and Disposal Procedures for BAY-8002

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Compound of Interest

Compound Name: BAY-8002

Cat. No.: B1667822

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This document provides critical safety, handling, and disposal information for **BAY-8002**, a potent and selective inhibitor of the monocarboxylate transporter 1 (MCT1). The following guidelines are intended for researchers, scientists, and drug development professionals to ensure the safe management and disposal of this compound in a laboratory setting.

Physicochemical and Safety Data

Proper handling and disposal of any chemical substance begin with a clear understanding of its properties and associated hazards. Below is a summary of the key quantitative data for **BAY-8002**.

Property	Value	Source
Molecular Weight	415.85 g/mol	[1]
Formula	C ₂₀ H ₁₄ ClNO ₅ S	[1]
CAS Number	724440-27-1	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage Temperature	Store at -20°C	[1]
GHS Classification	Not classified as hazardous	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	

Handling and Storage

While **BAY-8002** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety protocols should always be followed.

Storage:

- Store the compound in a tightly sealed container at -20°C.[1]
- For stock solutions, it is recommended to store them in aliquots at -80°C for up to 6 months or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[2]

Handling:

- Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- The glove material should be impermeable and resistant to the product and its solvent.
- Work in a well-ventilated area or under a chemical fume hood.

- Avoid inhalation of dust or contact with skin and eyes.
- Follow general protective and hygienic measures for handling chemicals.

Proper Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the proper disposal of **BAY-8002**. This procedure is based on general best practices for laboratory chemical waste management, as specific disposal instructions for **BAY-8002** are not extensively detailed in the available safety data sheets.

Step 1: Waste Segregation

- Solid Waste: Collect any unused solid **BAY-8002** and any lab materials contaminated with the solid compound (e.g., weighing paper, contaminated gloves) in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions of **BAY-8002** (e.g., dissolved in DMSO) and any contaminated solvents in a separate, clearly labeled hazardous waste container for halogenated or non-halogenated organic solvents, depending on the solvent used. Do not mix with aqueous waste.

Step 2: Container Labeling

- Clearly label all waste containers with "Hazardous Waste," the full chemical name "**BAY-8002**," the CAS number "724440-27-1," and the approximate concentration and quantity.

Step 3: Waste Storage

- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until they are collected for disposal.

Step 4: Professional Disposal

- Arrange for the disposal of the chemical waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.

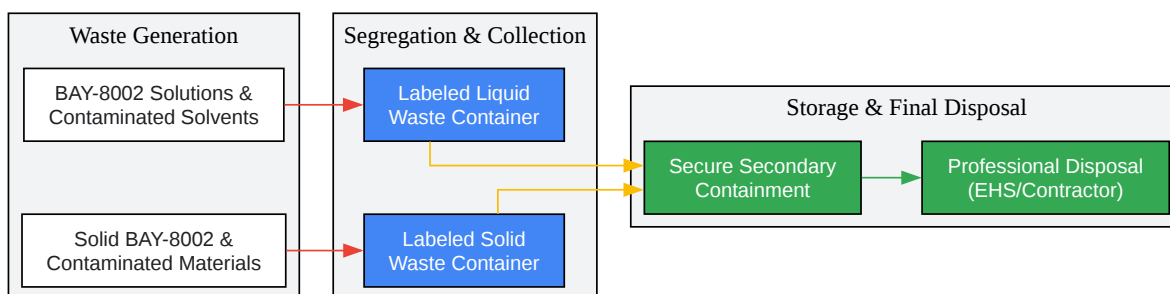
- Important: Do not dispose of **BAY-8002** down the drain or in the regular trash. Although not classified as hazardous, preventing entry into sewers and the environment is a standard precaution for all research chemicals.

Experimental Protocols

The search results did not yield detailed experimental protocols for the use of **BAY-8002**. Researchers should refer to relevant publications, such as Quanz et al., Mol Cancer Ther, 2018, for insights into its application in preclinical studies.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **BAY-8002** in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **BAY-8002**.

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References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
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